

Essential Safety and Operational Guide for L-Histidine Dihydrochloride

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Compound of Interest

Compound Name: *L-Histidine dihydrochloride*

Cat. No.: *B1606233*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-Histidine dihydrochloride**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Personal Protective Equipment (PPE)

When handling **L-Histidine dihydrochloride**, particularly in solid form where dust may be generated, a comprehensive PPE strategy is crucial. The following table summarizes the recommended protective equipment.

PPE Category	Equipment Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	To protect against dust particles and splashes.[1][2][3][4][5][6]
Hand Protection	Protective gloves (e.g., nitrile rubber).	To prevent skin contact. Gloves should be inspected before use and disposed of properly.[1][6]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. A lab coat is recommended.	To minimize skin contact with the chemical.[1][2][4][5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dusts are generated. A P1 particulate filter is recommended.	To prevent inhalation of dust particles.[3] This is especially important during large-scale operations or in emergency situations.[1]

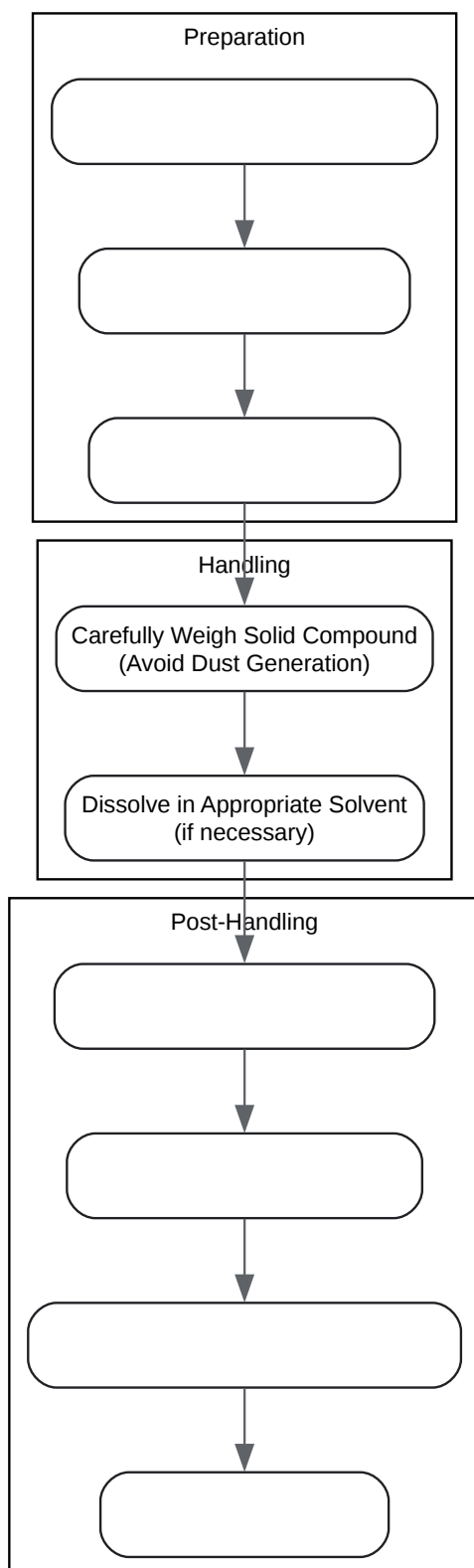
Chemical and Physical Properties

Understanding the physical and chemical properties of **L-Histidine dihydrochloride** is fundamental to its safe handling and storage.

Property	Value
Appearance	White crystalline powder/solid.[2][4][5][7]
Odor	Odorless.[2][7][8]
pH	2.5 - 5.0 (2.5% aqueous solution).[2][4][5]
Melting Point	Decomposes at approximately 251-254 °C.[2][7]
Solubility	Soluble in water.[1][2][4][8]
Stability	Stable under normal conditions.[2][4][5]
Incompatibilities	Strong oxidizing agents.[2][4][5]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x), Hydrogen chloride gas. [1][2][4][5]

Standard Operating Procedure for Handling

The following workflow outlines the standard procedure for safely handling **L-Histidine dihydrochloride** in a laboratory setting.



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Standard Handling Workflow for **L-Histidine Dihydrochloride**

Spill Management Protocol

In the event of a spill, a structured and immediate response is necessary to mitigate any potential hazards.

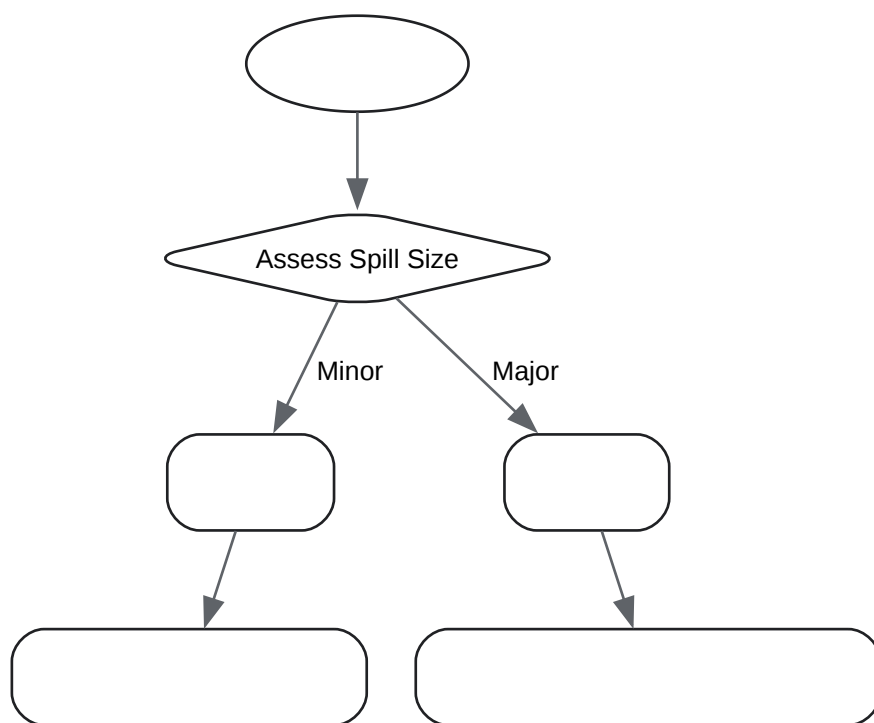
For minor spills, trained laboratory personnel can typically manage the cleanup.^[9]

- **Ensure Safety:** Ensure adequate ventilation and wear appropriate PPE.^{[1][5]}
- **Containment:** For solid spills, sweep or vacuum up the material and place it in a suitable container for disposal.^{[1][5][6]} Avoid generating dust.^{[1][5][10]}
- **Cleanup:** Clean the spill area with water and decontaminate surfaces.^[7]
- **Disposal:** Dispose of the collected material and cleaning supplies as chemical waste in accordance with local, regional, and national regulations.^{[1][2]}

For significant spills, immediate evacuation and professional assistance are required.

- **Evacuate:** Evacuate the area immediately.
- **Ventilate:** If safe to do so, increase ventilation to the area.
- **Isolate:** Close off the affected area to prevent the spread of dust.
- **Seek Assistance:** Contact your institution's environmental health and safety (EHS) office or emergency response team for cleanup.

The following diagram illustrates the decision-making process for spill response.



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Spill Response Decision Workflow

Disposal Plan

Proper disposal of **L-Histidine dihydrochloride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Unused **L-Histidine dihydrochloride** should be disposed of as chemical waste.[1] Do not mix with other waste. Offer surplus and non-recyclable solutions to a licensed disposal company.[6]
- **Contaminated Materials:** Any materials used for cleaning up spills (e.g., absorbents, PPE) should be placed in a sealed, labeled container and disposed of as hazardous waste.[9][10][11]
- **Empty Containers:** Handle uncleaned containers as you would the product itself. Empty containers should be disposed of in accordance with local regulations.[1]

Always consult your institution's waste disposal guidelines and local regulations for complete and accurate classification and disposal procedures.[1][2]

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